

An In-Depth Technical Guide to 4-Octyn-2-ol

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Compound of Interest

Compound Name: 4-Octyn-2-ol

Cat. No.: B15246158

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For researchers, scientists, and professionals in drug development, a precise understanding of chemical compounds is paramount. This guide provides a detailed overview of the molecular characteristics of **4-Octyn-2-ol**.

Molecular Formula and Weight

The fundamental identity of a chemical compound is defined by its molecular formula and weight. These values are crucial for stoichiometric calculations, analytical characterization, and the prediction of chemical behavior.

Property	Value
Molecular Formula	C ₈ H ₁₄ O ^{[1][2][3][4][5]}
Molecular Weight	126.20 g/mol ^[3]
(Alternate Value)	126.2 g/mol ^{[1][4]}
(Alternate Value)	126.1962 ^[2]
(Alternate Value)	126.196 ^[5]

The molecular formula of **4-Octyn-2-ol** is C₈H₁₄O.^{[1][2][3][4][5]} The molecular weight is consistently reported as approximately 126.20 g/mol .^[3] Variations in the reported molecular weight to a greater number of decimal places, such as 126.1962 and 126.196, are also available.^{[2][5]}

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